

# Commercial Suppliers and Technical Guide for Dexamethasone Phosphate-d4

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## Compound of Interest

Compound Name: *Dexamethasone phosphate-d4*

Cat. No.: *B12399230*

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For researchers, scientists, and drug development professionals utilizing **Dexamethasone phosphate-d4**, a deuterated analog of Dexamethasone phosphate, sourcing high-purity standards and understanding its application are critical. This technical guide provides an in-depth overview of commercial suppliers, available product specifications, and detailed experimental protocols for the application of **Dexamethasone phosphate-d4**, primarily as an internal standard in analytical assays.

## Commercial Availability and Specifications

**Dexamethasone phosphate-d4** is available from a select number of specialized chemical suppliers. The compound is predominantly used in research and development, particularly in pharmacokinetic and bioequivalence studies where it serves as an ideal internal standard for mass spectrometry-based quantification of dexamethasone. Below is a comparative table of commercial suppliers and their product specifications.

| Supplier      | Product Name                  | CAS Number            | Molecular Formula              | Purity        | Isotopic Enrichment                            | Available Formats | Storage Conditions   |
|---------------|-------------------------------|-----------------------|--------------------------------|---------------|--|-------------------|--|
| InvivoChem    | Dexamethasone phosphate-d4    | 214672-90-5           | C22H26D4FO8P                   | ≥98%          | Not specified                                  | Solid powder      | Powder: -20°C for 3 years, 4°C for 2 years. In solvent: -80°C for 6 months, -20°C for 1 month. [1] |
| Clearsynth    | Dexamethasone 21-Phosphate-d4 | 312-93-6 (Unlabelled) |                                | Not specified | High quality, Certificate of Analysis provided | Not specified     | Not specified  |
| Simson Pharma | Dexamethasone D4              | 2483831-63-4          | C22H29FO5 (non-phosphorylated) | Not specified | High quality, Certificate of Analysis provided | In stock          | Not specified  |

Note: Simson Pharma offers Dexamethasone-d4, the non-phosphorylated form. Researchers should verify the specific form required for their application.

## Physicochemical Properties

| Property         | Value   | Source        |
|------------------|---|---------------|
| Molecular Weight | 476.47 g/mol  | PubChem       |
| Appearance       | Typically a solid at room temperature                     | InvivoChem[1] |
| Solubility       | May be soluble in DMSO, H <sub>2</sub> O, Ethanol, or DMF | InvivoChem[1] |

## Experimental Protocols: Quantification of Dexamethasone using Dexamethasone Phosphate-d4 by LC-MS/MS

**Dexamethasone phosphate-d4** is commonly employed as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) assays for the accurate quantification of dexamethasone in biological matrices such as plasma. The deuterated standard co-elutes with the non-deuterated analyte and is distinguished by its higher mass, allowing for correction of variations in sample preparation and instrument response.

### Sample Preparation: Liquid-Liquid Extraction from Human Plasma

A sensitive and rapid quantitation method for dexamethasone in human plasma utilizes a liquid-liquid phase extraction procedure with Dexamethasone-d4 as the internal standard.[2]

- **Plasma Collection:** Collect blood samples in appropriate anticoagulant tubes and centrifuge to separate the plasma.
- **Internal Standard Spiking:** To a known volume of plasma, add a precise amount of Dexamethasone-d4 solution (the internal standard).
- **Extraction:** Perform a liquid-liquid extraction using an appropriate organic solvent.
- **Evaporation and Reconstitution:** Evaporate the organic layer to dryness and reconstitute the residue in the mobile phase for LC-MS/MS analysis.

## Chromatographic and Mass Spectrometric Conditions

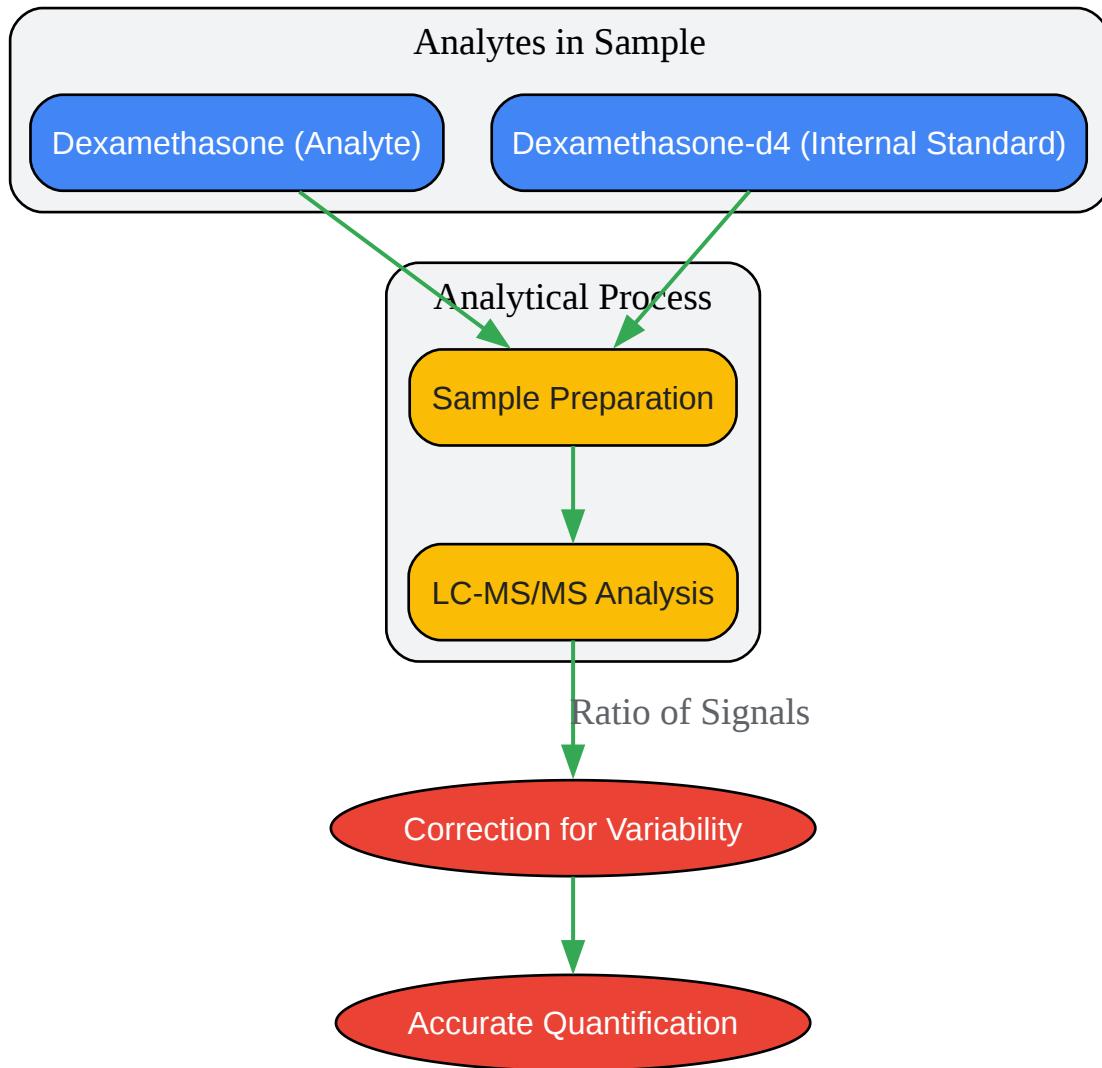
While specific parameters can vary between laboratories and instrumentation, a general workflow and representative conditions are described below. A study by Dubey and Jain (2023) outlines a method with a total run time of 3.5 minutes.[\[2\]](#)

- Chromatography: Reverse-phase chromatography is typically used.
- Mass Spectrometry: Detection is achieved using a triple quadrupole mass spectrometer.

The validated method by Dubey and Jain (2023) demonstrated a linear range of 2 to 600 ng/mL for dexamethasone with a mean recovery of 81.0%.[\[2\]](#)

## Visualizing the Experimental Workflow

The following diagram illustrates a typical workflow for the quantification of dexamethasone in a biological sample using **Dexamethasone phosphate-d4** as an internal standard.



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## References

- 1. [clearsynth.com](https://clearsynth.com) [clearsynth.com]
- 2. Sensitive and rapid quantitation of dexamethasone in human plasma using liquid chromatography coupled with triple quadrupole mass spectrometer - PubMed [pubmed.ncbi.nlm.nih.gov]
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